

# "Ingenol-5,20-acetonide-3-O-angelate" source and natural occurrence

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## Compound of Interest

Compound Name: *Ingenol-5,20-acetonide-3-O-angelate*

Cat. No.: B10862209

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An In-depth Technical Guide to **Ingenol-5,20-acetonide-3-O-angelate**: Source and Natural Occurrence

## Abstract

**Ingenol-5,20-acetonide-3-O-angelate** is a semi-synthetic derivative of ingenol-3-angelate, a naturally occurring diterpenoid ester. The natural compound is a well-known activator of Protein Kinase C (PKC) and is the active pharmaceutical ingredient in Picato®, a topical medication for actinic keratosis. This technical guide provides a comprehensive overview of the natural source of the parent compound, ingenol-3-angelate, its quantitative occurrence, detailed experimental protocols for its isolation, and the likely synthetic modification to yield **Ingenol-5,20-acetonide-3-O-angelate**.

## Natural Source and Occurrence

The direct natural occurrence of **Ingenol-5,20-acetonide-3-O-angelate** has not been reported in scientific literature. It is considered a semi-synthetic compound. The parent molecule, ingenol-3-angelate (also known as PEP005), is a diterpenoid found in the sap of plants belonging to the genus Euphorbia. The primary and most commercially relevant source is the petty spurge, Euphorbia peplus. This plant is widespread in Europe, North Africa, Western Asia, and has been introduced to Australia, New Zealand, and North America. The sap of E. peplus has been used in traditional medicine for the treatment of various skin conditions, including warts and skin cancers.

## Quantitative Data

The concentration of ingenol-3-angelate can vary depending on the plant's geographical location, season of harvest, and the specific plant part. The primary repository of the compound is the milky latex sap.

Natural Source	Compound	Concentration in Dried Sap (w/w)	Reference
Euphorbia peplus	Ingenol-3-angelate (PEP005)	Approximately 1.1 µg/mg	
Euphorbia drummondii	Ingenol-3-angelate (PEP005)	Present, but quantification varies	

## Experimental Protocols: Extraction and Purification of Ingenol-3-angelate

The following is a generalized protocol for the extraction and purification of ingenol-3-angelate from Euphorbia peplus.

### 3.1. Plant Material Collection and Preparation:

- Fresh aerial parts of Euphorbia peplus are harvested.
- The plant material is air-dried in a well-ventilated area, protected from direct sunlight.
- The dried material is then ground into a fine powder.

### 3.2. Extraction:

- The powdered plant material is subjected to solvent extraction, typically using a non-polar solvent like dichloromethane or a mixture of dichloromethane and methanol.
- The extraction is often performed at room temperature with constant agitation for a period of 24 to 48 hours.

- The resulting mixture is filtered, and the solvent is evaporated under reduced pressure to yield a crude extract.

### 3.3. Purification:

- The crude extract is subjected to a series of chromatographic techniques for purification.
- Step 1: Liquid-Liquid Partitioning: The crude extract is often partitioned between a polar and a non-polar solvent (e.g., methanol/water and hexane) to remove highly lipophilic compounds.
- Step 2: Column Chromatography: The extract is then subjected to column chromatography on silica gel, eluting with a gradient of solvents, typically a mixture of hexane and ethyl acetate. Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- Step 3: High-Performance Liquid Chromatography (HPLC): Fractions enriched with ingenol-3-angelate are further purified using semi-preparative or preparative HPLC, often on a C18 column with a mobile phase of acetonitrile and water.

### 3.4. Characterization:

- The purified ingenol-3-angelate is characterized and its structure confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$  NMR) and Mass Spectrometry (MS).

## Synthesis of Ingenol-5,20-acetonide-3-O-angelate

**Ingenol-5,20-acetonide-3-O-angelate** is prepared from the natural ingenol-3-angelate. The "5,20-acetonide" functional group is a protecting group for the hydroxyl groups at the C5 and C20 positions of the ingenol backbone. This is a common strategy in the chemical synthesis and modification of polyhydroxylated natural products.

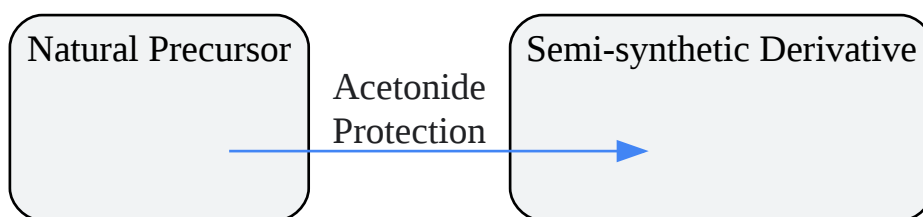
### 4.1. Acetonide Protection:

- Ingenol-3-angelate is dissolved in an anhydrous solvent, typically acetone or 2,2-dimethoxypropane.
- A catalytic amount of an acid, such as p-toluenesulfonic acid, is added.

- The reaction mixture is stirred at room temperature until the reaction is complete, as monitored by TLC.
- The reaction is then quenched, and the product is purified, usually by column chromatography, to yield **Ingenol-5,20-acetonide-3-O-angelate**.

## Visualizations

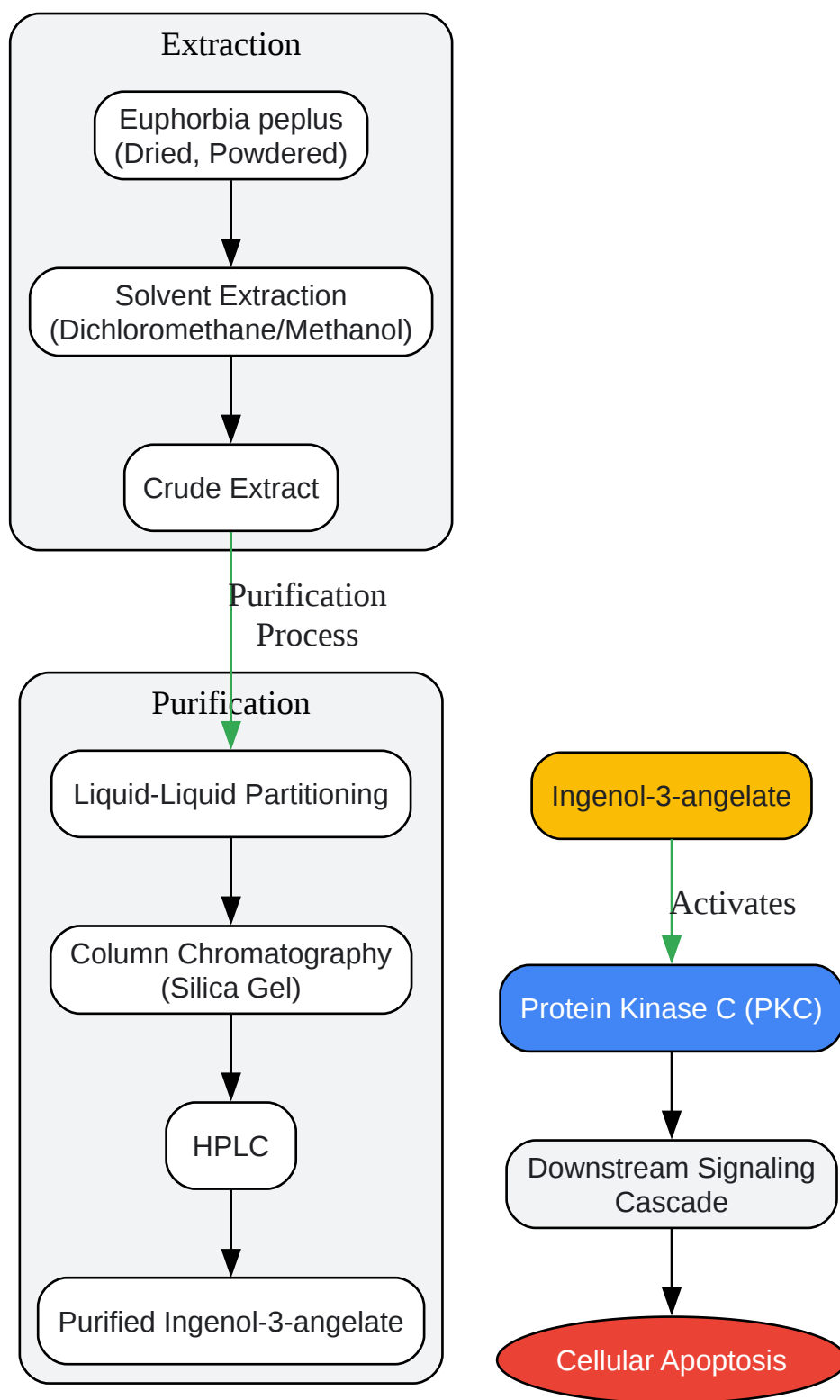
### Chemical Structures



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Caption: Conversion of Ingenol-3-angelate to **Ingenol-5,20-acetonide-3-O-angelate**.

## Experimental Workflow for Isolation



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